

# Application Note: Chromatographic Separation of Albendazole and Its Primary Metabolites

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## Compound of Interest

Compound Name: *Albendazole sulfone-d7*

Cat. No.: *B12414037*

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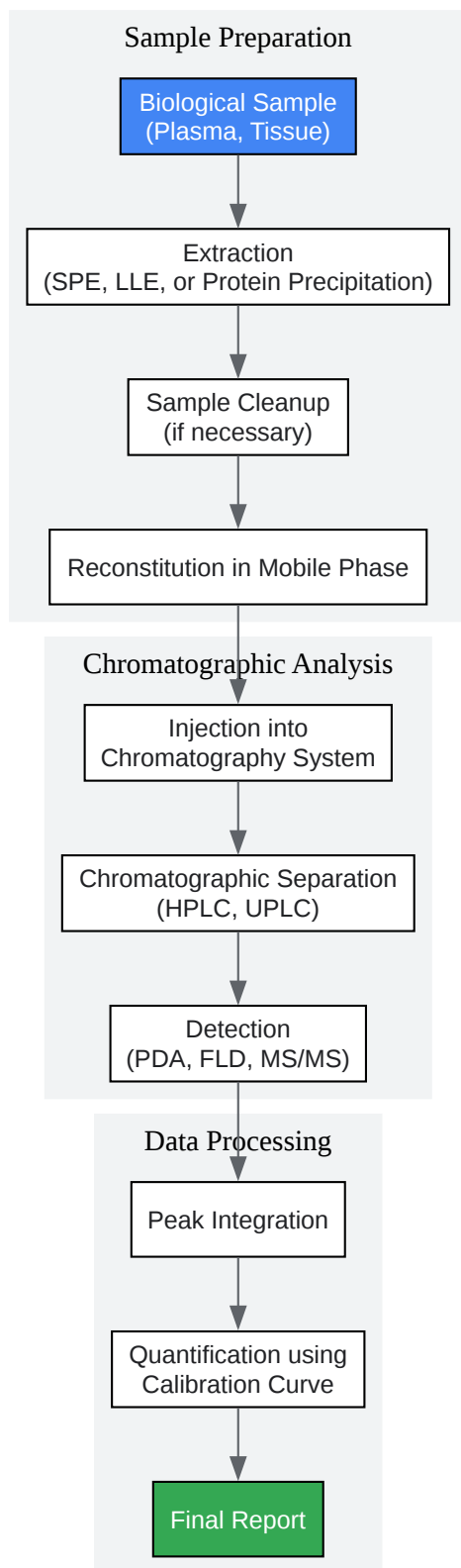
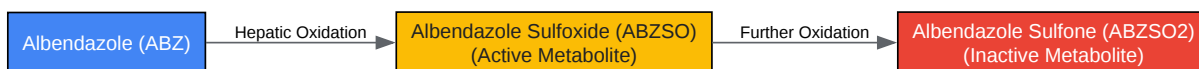
## Abstract

This application note provides detailed protocols for the simultaneous chromatographic separation and quantification of the anthelmintic drug albendazole (ABZ) and its active sulfoxide (ABZSO) and inactive sulfone (ABZSO<sub>2</sub>) metabolites. The methods described are applicable to various biological matrices, including plasma and tissue, and are intended for researchers, scientists, and professionals in drug development and pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) with UV detection and Ultra-High-Performance Liquid Chromatography (UPLC) with fluorescence or mass spectrometric detection are covered, offering options for varying sensitivity and throughput needs.

## Introduction

Albendazole is a broad-spectrum benzimidazole anthelmintic widely used in both human and veterinary medicine. Following administration, it is rapidly metabolized in the liver to its pharmacologically active metabolite, albendazole sulfoxide, and further to the inactive albendazole sulfone.<sup>[1][2]</sup> The accurate quantification of the parent drug and these key metabolites is crucial for pharmacokinetic and toxicokinetic studies, as well as for therapeutic drug monitoring. This document outlines validated chromatographic methods for the simultaneous determination of these three compounds.

## Metabolic Pathway of Albendazole



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## References

- 1. Analytical Method for the Simultaneous Determination of Albendazole and Metabolites Using HPLC-PDA: A Validation Study [mdpi.com]
- 2. Analytical Method for the Simultaneous Determination of Albendazole and Metabolites Using HPLC-PDA: A Validation Study - PMC [pmc.ncbi.nlm.nih.gov]
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